

Technical Whitepaper: Structural Dynamics and Synthetic Utility of Potassium P,P-Dimethylphosphonoacetate

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Compound of Interest

Compound Name: Potassium P,P-dimethylphosphonoacetate

CAS No.: 34170-88-2

Cat. No.: B1603588

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CAS: 34170-88-2 | Formula:

| MW: 206.18 g/mol

Executive Summary & Molecular Architecture

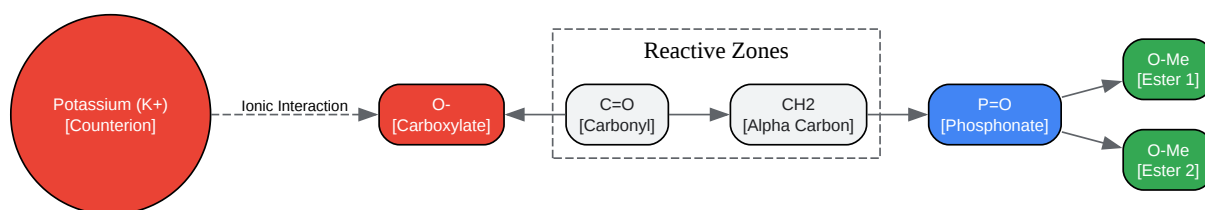
Potassium P,P-dimethylphosphonoacetate (K-DMPA) represents a critical, albeit often under-discussed, intermediate in the organophosphorus toolkit. While its parent ester—trimethyl phosphonoacetate—is the standard bearer for Horner-Wadsworth-Emmons (HWE) olefinations, the potassium salt variant offers unique chemoselectivity profiles essential for complex API (Active Pharmaceutical Ingredient) synthesis.

Structurally, K-DMPA is characterized by a "hard-soft" ionic interface. The potassium cation () coordinates with the hard oxygen of the carboxylate, while the phosphonate moiety retains two methyl esters. This specific architecture allows K-DMPA to function as a modular attachment point. Unlike the volatile ester, the salt is a stable solid that serves as a precursor

for generating phosphonoacetyl chlorides or mixed anhydrides—reagents used to "install" the HWE-active warhead onto complex drug scaffolds (e.g., peptides, heterocycles) via amide or ester linkages.

Structural Connectivity (Graphviz)

The following diagram illustrates the connectivity and the critical chelation zones that define the molecule's reactivity.



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Caption: Connectivity map highlighting the ionic carboxylate interface and the phosphonate core.

Spectroscopic Characterization

Precise identification of K-DMPA is critical, particularly when generated in situ. The following spectroscopic data serves as a validation standard for purity assessment.

Nuclear Magnetic Resonance (NMR) Profile

The shift from the parent trimethyl ester to the potassium salt is most visible in the carbonyl resonance and the shift.

Nucleus	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
	30.0	Singlet	-	Phosphonate P
	3.75	Doublet	Hz	(6H)
	2.95	Doublet	Hz	(2H)
	169.5	Doublet	Hz	Carboxylate ()
	52.8	Doublet	Hz	Methoxy ()
	35.2	Doublet	Hz	-Methylene ()

Note: Data approximated based on solvent shifts in

or

. The

shift of ~30.0 ppm is a distinct diagnostic marker for the salt form, downfield from the neutral ester.

Infrared (IR) Spectroscopy[1]

- Carboxylate (asymmetric stretch): 1600–1620 cm^{-1} (Strong).
- P=O Stretch: 1230–1250 cm^{-1} .
- P-O-C Stretch: 1030–1060 cm^{-1} .

Synthetic Protocols

For pharmaceutical applications, purity is paramount. We recommend the Silanolate Hydrolysis Method over standard aqueous saponification to prevent decarboxylation and ensure anhydrous isolation.

Protocol A: Anhydrous Preparation via KOTMS

This method utilizes Potassium Trimethylsilanolate (KOTMS) as a nucleophilic source of potassium, cleaving the methyl ester under mild, non-aqueous conditions.^[1]

Reagents:

- Trimethyl phosphonoacetate (1.0 equiv)
- Potassium Trimethylsilanolate (KOTMS) (1.0 equiv)
- Solvent: Anhydrous Ether () or THF.

Workflow:

- Dissolution: Dissolve Trimethyl phosphonoacetate in anhydrous (0.5 M concentration) under Argon atmosphere.
- Addition: Add KOTMS (solid) in a single portion at room temperature. The reaction is slightly exothermic; maintain temperature .
- Precipitation: The potassium salt (K-DMPA) is insoluble in ether and will precipitate almost immediately as a white solid.
- Aging: Stir the suspension for 2 hours to ensure complete conversion.
- Isolation: Filter the solid under inert gas (Schlenk filtration recommended).
- Washing: Wash the filter cake with

volumes of anhydrous ether to remove trimethylsilyl methoxide byproduct.

- Drying: Dry under high vacuum (0.1 mmHg) for 6 hours.

Validation Check: Dissolve a small aliquot in

.

NMR must show a single peak at

30.0 ppm. Multiple peaks indicate hydrolysis of the phosphonate esters (over-reaction).

Applications in Drug Development

K-DMPA is rarely the final reagent; it is the architectural scaffold used to functionalize drug molecules with the phosphonoacetate group.

"Warhead" Installation Strategy

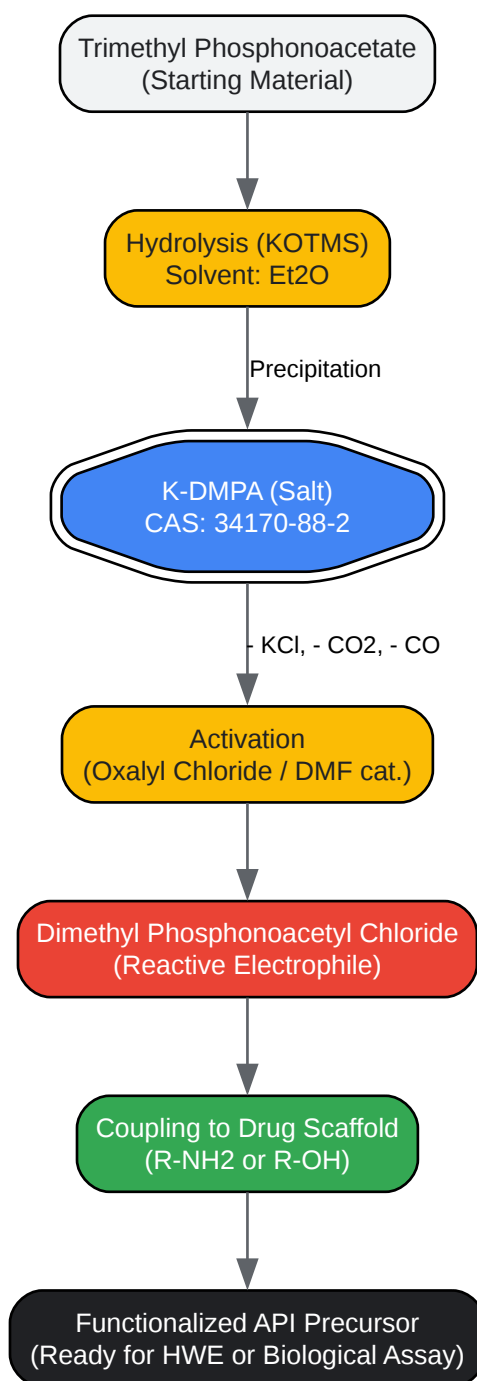
In structure-activity relationship (SAR) studies, researchers often need to append a phosphonoacetate group to an amine-bearing scaffold (e.g., a piperidine ring on a GPCR ligand) to create a prodrug or a specific HWE precursor.

Mechanism:

- Activation: K-DMPA is treated with Oxalyl Chloride to generate Dimethyl phosphonoacetyl chloride.
- Coupling: The acid chloride reacts with the amine/alcohol of the drug scaffold.
- Result: A stable amide/ester linked HWE reagent is formed, which can then be cyclized or olefinated intramolecularly.

Synthetic Workflow Diagram

The following diagram details the conversion of K-DMPA into a reactive intermediate for API synthesis.



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Caption: Workflow for converting K-DMPA into a reactive electrophile for drug conjugation.

Synthesis of -Ketophosphonates

K-DMPA is also a precursor for

-ketophosphonates, which are valuable intermediates for synthesizing

-unsaturated ketones.

- Protocol: K-DMPA is treated with

and a base (TEA) to form a magnesium chelate, which is then acylated by an acid chloride. Spontaneous decarboxylation follows, yielding the

-ketophosphonate.

Handling and Stability

- Hygroscopicity: K-DMPA is moderately hygroscopic. Exposure to ambient moisture will lead to the formation of a hydrate, altering the stoichiometry for subsequent activation steps.
- Storage: Store in a desiccator or glovebox at room temperature.
- Incompatibility: Avoid strong acids during storage, as they will protonate the carboxylate, potentially catalyzing decarboxylation if heated.

References

- Dybova, T. N., et al. Method of obtaining trimethyl ether of phosphonoacetic acid. RU Patent 2527977C1. (Describes hydrolysis byproducts and NMR shifts).
- Dybowski, P., & Skowronska, A. (2005). Potassium Trimethylsilanolate-Mediated Conversion of Dialkyl Phosphonates to Their Anhydrous Potassium Monoalkyl Phosphonates.[1] Synthesis, 2005(4), 569-574. (Foundational protocol for silanolate hydrolysis). [[Link](#)]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

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